

Commercial Availability and Research Applications of 4-Desmethoxy Omeprazole-d3: A Technical Guide

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Compound of Interest

Compound Name: 4-Desmethoxy Omeprazole-d3

Cat. No.: B587879

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability, key characteristics, and research applications of **4-Desmethoxy Omeprazole-d3**. This stable isotope-labeled internal standard is a critical tool for researchers in drug metabolism, pharmacokinetics, and analytical chemistry. This document outlines its chemical properties, lists known commercial suppliers, and presents a detailed experimental protocol for its use in bioanalytical methods.

Introduction to 4-Desmethoxy Omeprazole-d3

4-Desmethoxy Omeprazole-d3 is the deuterated form of 4-Desmethoxy Omeprazole, a metabolite of the widely used proton pump inhibitor, Omeprazole.[1] Due to its isotopic labeling, it serves as an ideal internal standard in mass spectrometry-based bioanalytical assays for the accurate quantification of 4-Desmethoxy Omeprazole in complex biological matrices. The use of stable isotope-labeled internal standards is the gold standard in quantitative mass spectrometry as they exhibit similar chemical and physical properties to the analyte, correcting for variations in sample preparation and instrument response.[2][3]

Commercial Availability and Technical Specifications

4-Desmethoxy Omeprazole-d3 is available for research purposes from several specialized chemical suppliers. The following tables summarize the key quantitative data for this compound.

Table 1: Chemical and Physical Properties

Property	Value
Chemical Name	2-[[[(3,5-Dimethyl-2-pyridinyl)methyl]sulfinyl]-6-(methoxy-d3)-1H-benzimidazole
Synonyms	H 180/29-d3
CAS Number	1794759-05-9
Molecular Formula	C ₁₆ H ₁₄ D ₃ N ₃ O ₂ S
Molecular Weight	318.41 g/mol
Appearance	Off-White Solid
Storage Conditions	2-8°C Refrigerator

Data sourced from commercially available product information.[2]

Table 2: Commercial Suppliers and Product Information

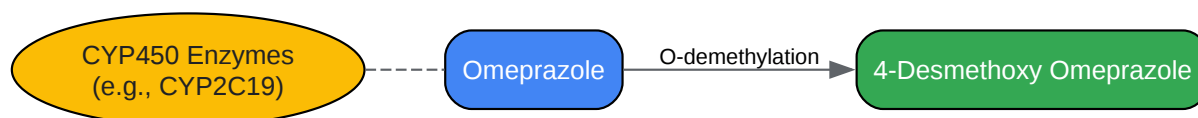
Supplier	Product Code	Available Pack Sizes	Purity
LGC Standards	TRC-D290562	1 mg, 10 mg	Not specified
Pharmaffiliates	PA STI 027950	Inquire	High Purity
BOC Sciences	Inquire	Not specified	
US Biological Life Sciences	1mg	Highly Purified	
Toronto Research Chemicals (TRC)	D290562	1mg, 10mg	Not specified

This list is not exhaustive and other suppliers may exist. Purity information should be confirmed with the respective supplier's certificate of analysis.

Role in Omeprazole Metabolism

Omeprazole undergoes extensive metabolism in the liver, primarily by the cytochrome P450 enzymes CYP2C19 and CYP3A4.^[4] One of the metabolic pathways involves demethylation to form 4-Desmethoxy Omeprazole. Understanding this pathway is crucial for pharmacokinetic studies and for assessing drug-drug interactions.

The following diagram illustrates the metabolic conversion of Omeprazole to its desmethyl metabolite.



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Caption: Metabolic pathway of Omeprazole to 4-Desmethoxy Omeprazole.

Experimental Protocol: Quantification of 4-Desmethoxy Omeprazole in Human Plasma using LC-MS/MS

This section provides a detailed methodology for the quantification of 4-Desmethoxy Omeprazole in human plasma using **4-Desmethoxy Omeprazole-d3** as an internal standard. This protocol is a composite based on established bioanalytical methods for Omeprazole and its metabolites.^{[5][6]}

Materials and Reagents

- 4-Desmethoxy Omeprazole analytical standard
- **4-Desmethoxy Omeprazole-d3** (Internal Standard)

- Human plasma (with anticoagulant, e.g., K2EDTA)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Formic acid (LC-MS grade)
- Water (ultrapure)

Instrumentation

- High-Performance Liquid Chromatography (HPLC) system
- Tandem Mass Spectrometer (MS/MS) with an electrospray ionization (ESI) source
- Analytical column (e.g., C18 column, 2.1 x 50 mm, 1.7 μ m)

Preparation of Stock and Working Solutions

- Stock Solutions (1 mg/mL): Accurately weigh and dissolve 4-Desmethoxy Omeprazole and **4-Desmethoxy Omeprazole-d3** in methanol to prepare individual stock solutions of 1 mg/mL.
- Working Standard Solutions: Serially dilute the 4-Desmethoxy Omeprazole stock solution with a 50:50 mixture of acetonitrile and water to prepare working standard solutions for the calibration curve (e.g., 1, 5, 10, 50, 100, 500, 1000 ng/mL).
- Internal Standard Working Solution (100 ng/mL): Dilute the **4-Desmethoxy Omeprazole-d3** stock solution with a 50:50 mixture of acetonitrile and water to a final concentration of 100 ng/mL.

Sample Preparation (Protein Precipitation)

- Thaw frozen human plasma samples at room temperature.
- To 100 μ L of plasma in a microcentrifuge tube, add 10 μ L of the internal standard working solution (100 ng/mL).

- Vortex mix for 10 seconds.
- Add 300 μ L of cold acetonitrile to precipitate plasma proteins.
- Vortex mix vigorously for 1 minute.
- Centrifuge at 14,000 rpm for 10 minutes at 4°C.
- Transfer the supernatant to a clean tube and evaporate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the dried residue in 100 μ L of the mobile phase.
- Vortex mix and transfer to an autosampler vial for LC-MS/MS analysis.

LC-MS/MS Conditions

- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Gradient Elution:
 - 0-0.5 min: 5% B
 - 0.5-2.5 min: 5-95% B
 - 2.5-3.0 min: 95% B
 - 3.0-3.1 min: 95-5% B
 - 3.1-4.0 min: 5% B
- Flow Rate: 0.4 mL/min
- Injection Volume: 5 μ L
- Ionization Mode: Positive Electrospray Ionization (ESI+)

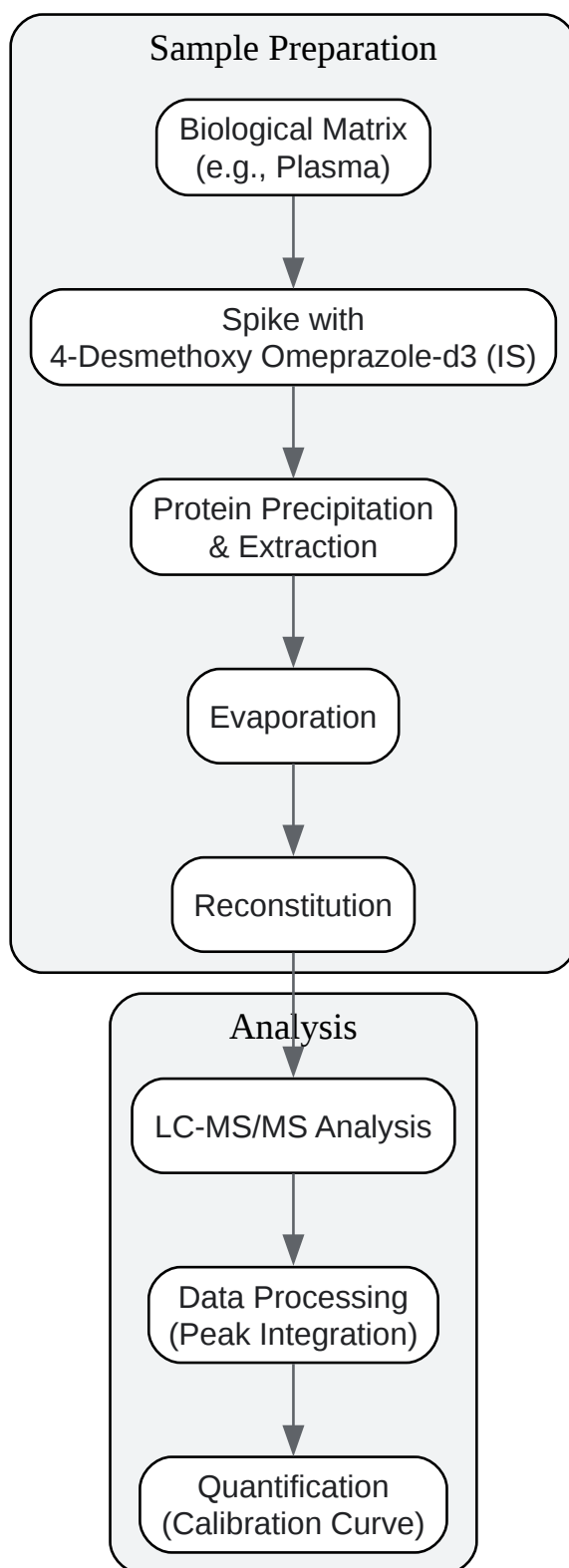
- Multiple Reaction Monitoring (MRM) Transitions:
 - 4-Desmethoxy Omeprazole: Determine precursor and product ions empirically (e.g., m/z 316.1 \rightarrow 198.1)
 - **4-Desmethoxy Omeprazole-d3**: Determine precursor and product ions empirically (e.g., m/z 319.1 \rightarrow 201.1)

Data Analysis

Construct a calibration curve by plotting the peak area ratio of the analyte to the internal standard against the concentration of the calibration standards. Perform a linear regression analysis to determine the concentration of 4-Desmethoxy Omeprazole in the plasma samples.

Experimental Workflow Diagram

The following diagram illustrates the general workflow for using a stable isotope-labeled internal standard in a quantitative bioanalytical assay.



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Caption: General workflow for bioanalytical sample analysis using an internal standard.

Conclusion


4-Desmethoxy Omeprazole-d3 is a commercially available and indispensable tool for researchers studying the metabolism and pharmacokinetics of Omeprazole. Its use as an internal standard in LC-MS/MS assays ensures the accuracy and reliability of quantitative data. The experimental protocol and workflow provided in this guide offer a robust framework for the implementation of this valuable research chemical in a laboratory setting. Researchers should always refer to the supplier's certificate of analysis for specific product details and adhere to good laboratory practices for all experimental work.

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References

- 1. researchgate.net [researchgate.net]
- 2. documents.thermofisher.com [documents.thermofisher.com]
- 3. Clinical Mass Spectrometry &  Cambridge Isotope Laboratories, Inc. [isotope.com]
- 4. scispace.com [scispace.com]
- 5. researchgate.net [researchgate.net]
- 6. Determination of omeprazole and metabolites in plasma and urine by liquid chromatography [pubmed.ncbi.nlm.nih.gov]
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